

# How to dissolve and store ASP5286 for experiments

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## Compound of Interest

Compound Name: **ASP5286**  
Cat. No.: **B12407982**

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## Application Notes and Protocols for ASP5286

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **ASP5286**, a non-immunosuppressive cyclophilin inhibitor. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental results.

## Product Information

Identifier	Value
IUPAC Name	ASP5286
Molecular Formula	C <sub>60</sub> H <sub>107</sub> N <sub>11</sub> O <sub>13</sub>
Molecular Weight	1190.56 g/mol <a href="#">[1]</a>
Appearance	Lyophilized white powder
Mechanism of Action	Inhibitor of cyclophilin's peptidyl-prolyl cis-trans isomerase (PPIase) activity <a href="#">[2]</a> <a href="#">[3]</a>

## Solubility Data

While specific quantitative solubility data for **ASP5286** is not publicly available, it has been described as having improved aqueous solubility compared to its parent compounds. [\[2\]](#)[\[3\]](#)

Based on its nature as a peptide derivative of the hydrophobic cyclosporin A, the following solvents are recommended for reconstitution.

Solvent	Concentration	Comments
Dimethyl Sulfoxide (DMSO)	≥ 20 mg/mL (estimated)	Recommended as the primary solvent for creating stock solutions. DMSO is a polar aprotic solvent capable of dissolving a wide range of polar and nonpolar compounds. <a href="#">[4]</a> <a href="#">[5]</a>
Aqueous Buffers (e.g., PBS pH 7.4)	Dilutable from DMSO stock	For cell-based assays, the final concentration of DMSO should be kept low (typically <0.5%) to avoid cytotoxicity. <a href="#">[6]</a>

## Experimental Protocols

### Reconstitution of Lyophilized **ASP5286**

This protocol details the steps for reconstituting lyophilized **ASP5286** to create a high-concentration stock solution.

#### Materials:

- Vial of lyophilized **ASP5286**
- Sterile, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

#### Procedure:

- Equilibration: Before opening, allow the vial of lyophilized **ASP5286** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the

vial upon opening.

- **Centrifugation:** Briefly centrifuge the vial at a low speed to ensure all the lyophilized powder is collected at the bottom.
- **Solvent Addition:** Using a calibrated micropipette, carefully add the desired volume of sterile DMSO to the vial. To prepare a 10 mM stock solution, for example, add 84  $\mu$ L of DMSO to 1 mg of **ASP5286**.
- **Dissolution:** Gently swirl or vortex the vial at a low speed until the powder is completely dissolved. The solution should be clear and free of particulates. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.<sup>[6]</sup>
- **Aliquoting:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the compound.

## Preparation of Working Solutions

This protocol describes the dilution of the high-concentration DMSO stock solution for use in experiments.

Materials:

- **ASP5286** stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS, cell culture medium) appropriate for the experiment

Procedure:

- **Thawing:** Thaw a single aliquot of the **ASP5286** DMSO stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution into the appropriate aqueous buffer to achieve the desired final concentration for your experiment.
- **Mixing:** Gently mix the working solution by pipetting up and down or by gentle inversion. Avoid vigorous shaking.

- Final DMSO Concentration: Ensure the final concentration of DMSO in your experimental setup is below the threshold for cellular toxicity (generally <0.5%).[\[6\]](#)

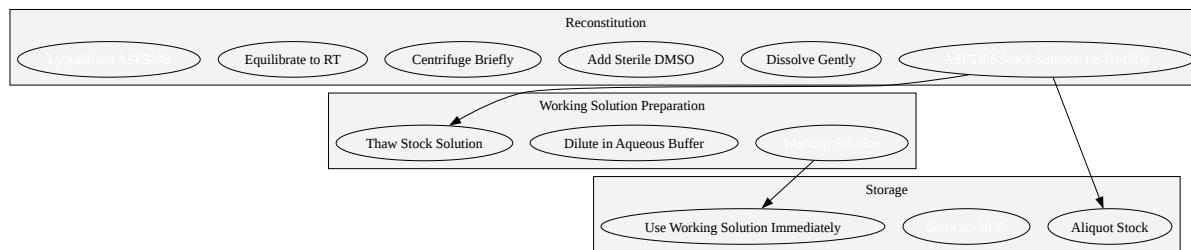
## Storage and Stability

Proper storage is critical to maintain the stability and activity of **ASP5286**.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C or -80°C	≥ 1 year	Store in a desiccated environment, protected from light. <a href="#">[7]</a>
DMSO Stock Solution	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[8]</a> Store in tightly sealed vials.
Aqueous Working Solutions	2-8°C	Use on the same day	Long-term storage of peptides in aqueous solutions is not recommended due to the risk of degradation and microbial contamination.

## Visualizations

### Experimental Workflow for ASP5286 Preparation



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Caption: Mechanism of action of **ASP5286** as a cyclophilin inhibitor.

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